

safe handling and storage procedures for 2-chloro-3-methylpyridine

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Compound of Interest

Compound Name: 2-Chloro-3-methylpyridine

Cat. No.: B094477

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This guide provides comprehensive safety, handling, and storage procedures for **2-chloro-3-methylpyridine**. It is intended for researchers, scientists, and professionals in drug development.

Troubleshooting Guide & FAQs

This section addresses specific issues that may arise during the handling and use of **2-chloro-3-methylpyridine** in a laboratory setting.

Question: What are the immediate health hazards I should be aware of when working with **2-chloro-3-methylpyridine**?

Answer: **2-Chloro-3-methylpyridine** is a hazardous substance with several immediate health risks. It is harmful if swallowed, comes into contact with the skin, or is inhaled.^{[1][2]} It can cause serious skin and eye irritation.^{[2][3]} Inhalation may also lead to respiratory irritation.^{[2][3]} It is classified as a combustible liquid.^{[1][2][3]}

Question: What Personal Protective Equipment (PPE) is mandatory when handling this chemical?

Answer: To ensure safety, the following PPE must be worn:

- Gloves: Chemical-resistant gloves, such as nitrile or neoprene, are required.[4]
- Eye Protection: Chemical splash goggles and a face shield are necessary to protect against splashes.[3]
- Lab Coat: A lab coat or other protective clothing is essential to prevent skin contact.[4]
- Respiratory Protection: Work should be conducted in a certified chemical fume hood.[4][5] If there is a risk of inhalation, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[3]

Question: I spilled a small amount of **2-chloro-3-methylpyridine** on the lab bench. What is the correct cleanup procedure?

Answer: For a small spill, follow these steps:

- Ensure the area is well-ventilated and eliminate all ignition sources.[2]
- Wear the appropriate PPE, including gloves, goggles, and a lab coat.
- Contain the spill using an absorbent material like sand or vermiculite.[6]
- Carefully collect the absorbed material into a sealed, labeled container for hazardous waste disposal.[6]
- Decontaminate the spill area with a suitable solvent and wash thoroughly.
- Report the spill to your supervisor and follow your institution's specific spill response procedures.[6]

Question: How should I react to accidental skin or eye contact with **2-chloro-3-methylpyridine**?

Answer: Immediate action is crucial:

- Skin Contact: Immediately flush the affected skin with plenty of soap and water for at least 15 minutes.[4] Remove any contaminated clothing. If skin irritation persists, seek medical attention.[4]

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[4] Seek immediate medical attention.

Question: What are the appropriate storage conditions for **2-chloro-3-methylpyridine**?

Answer: Store the chemical in a tightly closed container in a cool, dry, and well-ventilated area. [7][8] It should be stored away from heat, sparks, open flames, and other sources of ignition.[4] Keep it segregated from incompatible materials such as strong oxidizing agents, acids, and alkalis.[5]

Question: Can I add **2-chloro-3-methylpyridine** to a reaction mixture at room temperature?

Answer: While it is a liquid at room temperature, it is good practice to handle it within a fume hood due to its pungent and irritating odor.[3] Depending on the specific reaction, it may be necessary to cool the reaction vessel before the addition of **2-chloro-3-methylpyridine**, especially if the reaction is exothermic. Always refer to the specific experimental protocol.

Question: How do I properly dispose of waste containing **2-chloro-3-methylpyridine**?

Answer: Dispose of waste containing this chemical in a designated, sealed, and clearly labeled hazardous waste container.[1] Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of it down the drain.

Quantitative Data

The following table summarizes key quantitative data for **2-chloro-3-methylpyridine**.

Property	Value	Reference
Molecular Formula	C6H6ClN	[9]
Molecular Weight	127.57 g/mol	[9]
Boiling Point	187 - 189 °C	[5]
Flash Point	72 °C	[5]
Density	1.148 g/cm ³	[5]

Experimental Protocols

Safe Handling and Dispensing Protocol

- Preparation: Before handling, ensure you are in a well-ventilated laboratory and wearing all required PPE (chemical-resistant gloves, safety goggles, face shield, and lab coat).^[4]^[5] Prepare your workspace within a certified chemical fume hood.^[4]
- Container Handling: Keep the container of **2-chloro-3-methylpyridine** tightly closed when not in use.^[4] Ground and secure containers when dispensing to prevent static discharge.
- Dispensing: Use a clean, dry syringe or pipette to transfer the required amount of the liquid. Avoid generating aerosols or vapors.
- Post-Handling: After dispensing, securely close the container and return it to its designated storage location.^[7] Wash your hands and any exposed skin thoroughly with soap and water.^[3]

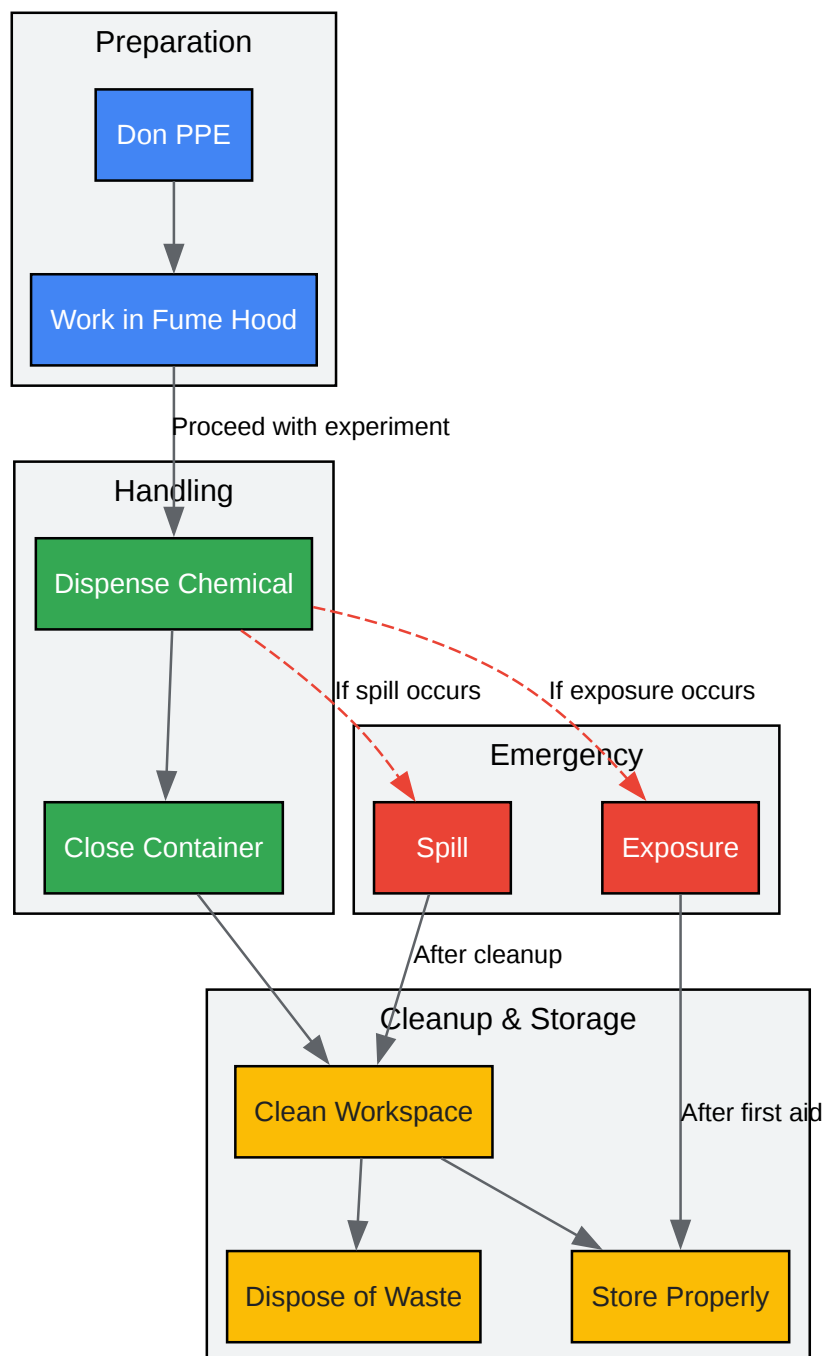
Storage Protocol

- Location: Store **2-chloro-3-methylpyridine** in a cool, dry, and well-ventilated area specifically designated for hazardous chemicals.^[7]^[8]
- Container: Keep the compound in its original, tightly sealed container.
- Incompatibilities: Ensure the storage area is free from incompatible materials such as strong oxidizing agents, acids, and alkalis.^[5]
- Ignition Sources: Prohibit any sources of ignition, including open flames, sparks, and hot surfaces, in the storage area.^[4]

Visualizations

Logical Workflow for Safe Handling

Safe Handling Workflow for 2-Chloro-3-methylpyridine



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Caption: Logical workflow for the safe handling of **2-chloro-3-methylpyridine**.

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